

A Technical Guide to 3-Methoxybenzeneboronic Acid-d3: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Methoxybenzeneboronic acid-d3

Cat. No.: B15557744

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **3-Methoxybenzeneboronic acid-d3**, a deuterated analog of 3-Methoxybenzeneboronic acid. While specific experimental data for the deuterated form is limited, this guide leverages data from its non-deuterated counterpart as a close proxy, a common practice in the field. The primary focus is on providing a comprehensive resource for the effective utilization of this compound in research and development, particularly in synthetic chemistry and analytical applications.

Core Physicochemical Properties

The defining characteristic of **3-Methoxybenzeneboronic acid-d3** is the substitution of three hydrogen atoms with deuterium on the methoxy group. This isotopic labeling primarily affects the molecular weight, making it a valuable tool as an internal standard in quantitative mass spectrometry-based assays. Other physicochemical properties are expected to be very similar to the non-deuterated form.

Data Presentation: Physicochemical Properties

The following table summarizes the known physicochemical properties of 3-Methoxybenzeneboronic acid. The molecular weight for the deuterated (d3) analog is also provided.

Property	Value	Source
Chemical Formula	C ₇ H ₆ D ₃ BO ₃	[1][2]
Molecular Weight (d3)	154.98 g/mol	[1]
Molecular Weight (non-deuterated)	151.96 g/mol	[3]
Appearance	White to light beige crystalline powder	[4]
Melting Point	160-163 °C (literature)	[5]
Boiling Point (Predicted)	318.6 ± 44.0 °C	[4]
pKa (Predicted)	8.10 ± 0.10	[4]
Solubility	Slightly soluble in DMSO and Methanol	[4]
CAS Number (d3)	2241867-05-8	[1][2]
CAS Number (non-deuterated)	10365-98-7	[3][6]

Note: Except for the molecular weight and chemical formula, the properties listed are for the non-deuterated 3-Methoxybenzeneboronic acid and are presented as a close approximation for the d3 analog.

Experimental Protocols

3-Methoxybenzeneboronic acid and its deuterated analog are versatile reagents in organic synthesis, most notably in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling.

Representative Experimental Protocol: Suzuki-Miyaura Cross-Coupling Reaction

This protocol outlines a general procedure for the Suzuki-Miyaura coupling of an aryl halide with **3-Methoxybenzeneboronic acid-d3** to form a biaryl product.

Materials:

- Aryl halide (1.0 equiv)
- **3-Methoxybenzeneboronic acid-d3** (1.2 equiv)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 0.05 equiv)
- Base (e.g., K₂CO₃, 2.0 equiv)
- Solvent (e.g., a mixture of toluene and water)
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware and stirring equipment

Procedure:

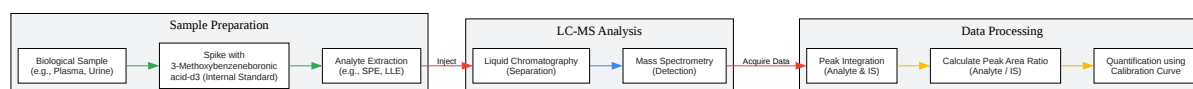
- To a round-bottom flask, add the aryl halide, **3-Methoxybenzeneboronic acid-d3**, and the base.
- The flask is sealed with a septum and purged with an inert gas for 10-15 minutes.
- The solvent mixture (e.g., toluene/water 4:1) is degassed by bubbling the inert gas through it for 15-20 minutes.
- The degassed solvent is added to the flask containing the solid reagents via a syringe.
- The palladium catalyst is then added to the reaction mixture under a positive pressure of the inert gas.

- The reaction mixture is heated with vigorous stirring to a temperature of 80-100 °C. The progress of the reaction is monitored by an appropriate technique (e.g., TLC or LC-MS).
- Upon completion, the reaction mixture is cooled to room temperature.
- The aqueous layer is separated, and the organic layer is washed with brine, dried over anhydrous sodium sulfate, and filtered.
- The solvent is removed under reduced pressure, and the crude product is purified by a suitable method, such as column chromatography, to yield the desired biaryl product.

Mandatory Visualizations

Experimental Workflow: Quantitative Analysis using a Deuterated Internal Standard

The primary application of **3-Methoxybenzeneboronic acid-d3** is as an internal standard in quantitative analysis by Liquid Chromatography-Mass Spectrometry (LC-MS). The following diagram illustrates a typical workflow. Deuterated standards are ideal for this purpose as they co-elute with the analyte but are distinguishable by their mass, allowing for accurate correction of matrix effects and variations in instrument response.^{[7][8][9]}



[Click to download full resolution via product page](#)

Caption: LC-MS quantitative analysis workflow using a deuterated internal standard.

This guide serves as a foundational resource for the application of **3-Methoxybenzeneboronic acid-d3**. For specific applications, further optimization of experimental conditions may be required. Always refer to relevant safety data sheets (SDS) before handling this or any chemical reagent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. (3-(methoxy-d3)phenyl)boronic acid - CAS:2241867-05-8 - Abovchem [[abovchem.com](https://www.abovchem.com)]
- 3. (3-Methoxyphenyl)boronic acid | C7H9BO3 | CID 2734370 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Methoxyphenylboronic acid | 10365-98-7 [[chemicalbook.com](https://www.chemicalbook.com)]
- 5. 3-Methoxyphenylboronic acid | 10365-98-7 [amp.chemicalbook.com]
- 6. 10365-98-7|3-Methoxyphenylboronic acid|BLD Pharm [[bldpharm.com](https://www.bldpharm.com)]
- 7. [resolvemass.ca](https://www.resolvemass.ca) [[resolvemass.ca](https://www.resolvemass.ca)]
- 8. m.youtube.com [m.youtube.com]
- 9. [waters.com](https://www.waters.com) [[waters.com](https://www.waters.com)]
- To cite this document: BenchChem. [A Technical Guide to 3-Methoxybenzeneboronic Acid-d3: Properties and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557744/docs#a-technical-guide-to-3-methoxybenzeneboronic-acid-d3-properties-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)